

# An In-depth Technical Guide to Ethyl Hydrogen Suberate

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## Compound of Interest

Compound Name: Ethyl hydrogen suberate

Cat. No.: B081276

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This guide provides a focused overview of the fundamental physicochemical properties of **ethyl hydrogen suberate**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**Ethyl hydrogen suberate**, also known by its IUPAC name 8-ethoxy-8-oxooctanoic acid, is a mono-ester derivative of suberic acid.<sup>[1][2]</sup> It serves as a valuable building block in organic synthesis and for the development of novel pharmaceutical agents.

## Physicochemical Data

The essential molecular data for **ethyl hydrogen suberate** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub>	PubChem[1], Santa Cruz Biotechnology[3], Thermo Fisher Scientific[2]
Molecular Weight	202.25 g/mol	PubChem[1], Santa Cruz Biotechnology[3]
Monoisotopic Mass	202.12050905 Da	PubChem[1][4]
CAS Number	14113-01-0	PubChem[1], Santa Cruz Biotechnology[3], Thermo Fisher Scientific[2]
IUPAC Name	8-ethoxy-8-oxooctanoic acid	PubChem[1], Thermo Fisher Scientific[2]
Synonyms	Monoethyl suberate, Octanedioic acid monoethyl ester	PubChem[1], Santa Cruz Biotechnology[3][5]

## Experimental Protocols

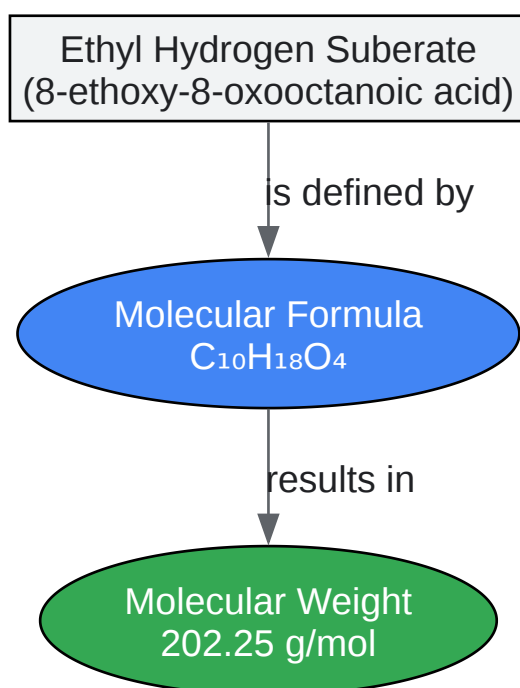
The molecular weight and formula presented are computationally derived and represent standard reference values.[1] For experimental verification, the following standard analytical techniques would be employed:

- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) would be used to verify the elemental composition and confirm the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR would be used to elucidate the chemical structure, confirming the arrangement of atoms and functional groups consistent with the proposed formula.
- **Elemental Analysis:** To determine the percentage composition of carbon, hydrogen, and oxygen, providing empirical data to support the molecular formula.

A detailed protocol for each of these well-established techniques is beyond the scope of this document but can be found in standard analytical chemistry textbooks and publications.

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical's identity, its elemental composition (formula), and its resulting molar mass (molecular weight).



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Relationship between chemical identity, formula, and molecular weight.

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## References

- 1. Ethyl hydrogen suberate | C<sub>10</sub>H<sub>18</sub>O<sub>4</sub> | CID 84204 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Ethyl hydrogen suberate, 98% 5 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [[thermofisher.com](https://thermofisher.com)]
- 3. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 4. [pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 5. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
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